Application Notes & Protocols: Laboratory Synthesis of 6-Nitroindolin-2-one

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*6-Nitroindolin-2-one*
CAS No.:	*474799-41-2*
Cat. No.:	*B1319271*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of 6-Nitroindolin-2-one

6-Nitroindolin-2-one, also known as 6-nitrooxindole, is a pivotal heterocyclic building block in the landscape of medicinal chemistry and organic synthesis. Its structure, featuring a bicyclic indolinone core functionalized with a nitro group, serves as a versatile scaffold for the elaboration of more complex molecular architectures. The true value of this intermediate lies in the chemical reactivity of the nitro group, which can be readily reduced to an amino group.[1] This transformation opens a gateway to a diverse array of derivatives through subsequent reactions such as amide couplings, sulfonamide formation, and diazotization, making **6-nitroindolin-2-one** a key precursor in the synthesis of pharmacologically active compounds, including potent antitumor agents.

This guide provides a comprehensive, field-proven protocol for the laboratory-scale synthesis of **6-Nitroindolin-2-one** via the direct nitration of indolin-2-one. It is designed to equip researchers with the necessary details to ensure a safe, efficient, and reproducible synthesis.

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Synthetic Strategy & Mechanism: Electrophilic Nitration

The most direct and established method for the preparation of **6-Nitroindolin-2-one** is the electrophilic aromatic substitution (EAS) of the commercially available starting material, indolin-2-one (oxindole).

The Nitrating Agent: The reaction is typically performed in a strongly acidic medium, utilizing a combination of concentrated nitric acid and concentrated sulfuric acid. The role of sulfuric acid is twofold: it acts as a solvent and, more importantly, it protonates nitric acid to generate the highly electrophilic nitronium ion (NO_2^+), which is the active nitrating species.

Regioselectivity: The position of nitration on the benzene ring of the indolin-2-one scaffold is governed by the directing effects of the substituents. The amide nitrogen is an activating ortho-, para-director due to its lone pair of electrons. Conversely, the amide carbonyl group is deactivating. In the strongly acidic reaction medium, this carbonyl group becomes protonated, significantly enhancing its electron-withdrawing (deactivating) and meta-directing effect. The interplay between the para-directing amide nitrogen and the meta-directing protonated carbonyl favors the introduction of the nitro group at the C-6 position. However, the formation of other positional isomers, such as 5-nitroindolin-2-one and 4-nitroindolin-2-one, as byproducts is possible and necessitates a robust purification step.

Quantitative Data Summary

The following table outlines the reagent quantities for a representative synthesis, starting with 5.0 grams of indolin-2-one.

Reagent	Formula	MW (g/mol)	Mass / Volume	Moles (mmol)	Equivalents
Indolin-2-one	C_8H_7NO	133.15	5.00 g	37.55	1.0
Sulfuric Acid (98%)	H_2SO_4	98.08	~40 mL	-	Solvent
Nitric Acid (70%)	HNO_3	63.01	~2.7 mL	41.31	1.1

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Detailed Experimental Protocol

4.1 Materials and Reagents

- Indolin-2-one (Oxindole), ≥98%
- Concentrated Sulfuric Acid (H_2SO_4), 98%
- Concentrated Nitric Acid (HNO_3), 70%
- Crushed Ice / Deionized Water
- Ethanol (for recrystallization)
- Sodium Bicarbonate ($NaHCO_3$), saturated solution

4.2 Equipment

- 100 mL Three-neck round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Thermometer
- Ice-salt bath
- Buchner funnel and vacuum flask
- Filter paper
- Beakers and Erlenmeyer flasks
- Standard laboratory glassware

4.3 Step-by-Step Synthesis Procedure

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- Reaction Setup: Equip a 100 mL three-neck round-bottom flask with a magnetic stir bar, a thermometer, and a dropping funnel. Place the flask in an ice-salt bath.
- Dissolution: Carefully add 40 mL of concentrated sulfuric acid to the flask and cool the acid to between 0 °C and 5 °C with stirring.
- Substrate Addition: Once the acid is cooled, add 5.0 g (37.55 mmol) of indolin-2-one to the stirred sulfuric acid in small portions. Ensure the temperature does not rise above 10 °C during the addition. Stir the mixture until all the solid has dissolved.
- Nitration: Slowly add 2.7 mL (41.31 mmol, 1.1 eq.) of concentrated nitric acid to the dropping funnel. Add the nitric acid dropwise to the reaction mixture over a period of 30-45 minutes. Crucial: Meticulously maintain the internal reaction temperature between 0 °C and 5 °C throughout the addition. The reaction is exothermic and slow addition is key to controlling it and minimizing byproduct formation.
- Reaction Time: After the addition is complete, continue to stir the reaction mixture at 0-5 °C for an additional 60 minutes.
- Quenching: In a separate large beaker (1 L), prepare a slurry of approximately 200 g of crushed ice and 200 mL of cold deionized water.
- Precipitation: While stirring the ice-water slurry vigorously, slowly and carefully pour the reaction mixture into the beaker. A yellow precipitate will form. This step is highly exothermic and should be performed cautiously in a fume hood.
- Isolation: Allow the slurry to stir for 15 minutes to ensure complete precipitation. Collect the solid product by vacuum filtration using a Buchner funnel.
- Washing: Wash the collected solid on the filter with copious amounts of cold deionized water until the filtrate is neutral to pH paper. This removes residual sulfuric acid. Subsequently, wash the solid with a small amount of cold, saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a final wash with cold deionized water.
- Drying: Press the solid as dry as possible on the filter. Transfer the crude product to a watch glass and dry it in a vacuum oven at 50-60 °C to a constant weight.

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4.4 Purification

- Recrystallization: Transfer the crude, dry **6-Nitroindolin-2-one** to an appropriately sized Erlenmeyer flask. Add a minimal amount of hot ethanol and heat the mixture with gentle swirling until the solid completely dissolves.[2]
- Crystallization: Remove the flask from the heat source and allow it to cool slowly to room temperature. Then, place the flask in an ice bath to maximize crystal formation.
- Final Collection: Collect the purified crystals by vacuum filtration, wash with a small amount of ice-cold ethanol, and dry under vacuum to yield pure **6-Nitroindolin-2-one** as a yellow crystalline solid.[3]

4.5 Safety Precautions

- Corrosive Reagents: Concentrated sulfuric acid and nitric acid are extremely corrosive and strong oxidizing agents. Always handle them in a chemical fume hood wearing appropriate personal protective equipment (PPE), including safety goggles, a face shield, a lab coat, and acid-resistant gloves.
- Exothermic Reaction: The nitration reaction and the quenching process are highly exothermic. Strict temperature control is essential to prevent the reaction from running away. Always have a sufficiently large ice bath ready.
- Nitrating Mixture: Never mix concentrated nitric and sulfuric acids in a closed container. Prepare the nitrating mixture by adding acid slowly.

Characterization and Data Analysis

The identity and purity of the synthesized **6-Nitroindolin-2-one** should be confirmed using standard analytical techniques.

- Appearance: Yellow crystalline solid.
- Melting Point: Literature melting points for 6-nitrooxindole are in the range of 235-238 °C. The determined value should be sharp for a pure compound.

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- ^{1}H NMR Spectroscopy: (400 MHz, DMSO-d_6): The spectrum is expected to show characteristic signals for the aromatic protons. The proton at C7 (ortho to the nitro group) will be a doublet around δ 8.0-8.2 ppm. The proton at C5 will appear as a doublet of doublets around δ 7.8-7.9 ppm. The proton at C4 will be a doublet around δ 7.0-7.2 ppm. The methylene protons at C3 will appear as a singlet around δ 3.6 ppm, and the N-H proton will be a broad singlet above δ 10.0 ppm.[4][5]

- ^{13}C NMR Spectroscopy: (100 MHz, DMSO-d_6): The spectrum will show 8 distinct carbon signals. The carbonyl carbon (C2) is expected around δ 175-177 ppm. The aromatic carbons will appear in the δ 108-150 ppm region, with the carbon bearing the nitro group (C6) being the most downfield in that range. The methylene carbon (C3) will be upfield, around δ 35-37 ppm.[5]

- Infrared (IR) Spectroscopy: (ATR): Characteristic absorption bands are expected for the N-H stretch (~3200-3300 cm^{-1}), the amide C=O stretch (~1700-1720 cm^{-1}), and the asymmetric and symmetric stretches of the nitro group (NO_2) at ~1520 cm^{-1} and ~1340 cm^{-1}, respectively.[1]

- Mass Spectrometry (MS): (ESI+) The spectrum should show the protonated molecular ion $[M+H]^+$ at m/z = 179.05.

Visualization of Synthesis and Workflow

Diagram 1: Chemical Reaction Scheme The following diagram illustrates the direct nitration of Indolin-2-one to form the target product, **6-Nitroindolin-2-one**.

Caption: Electrophilic nitration of Indolin-2-one.

Diagram 2: Experimental Workflow This diagram outlines the sequential steps of the synthesis protocol, from setup to final product purification.

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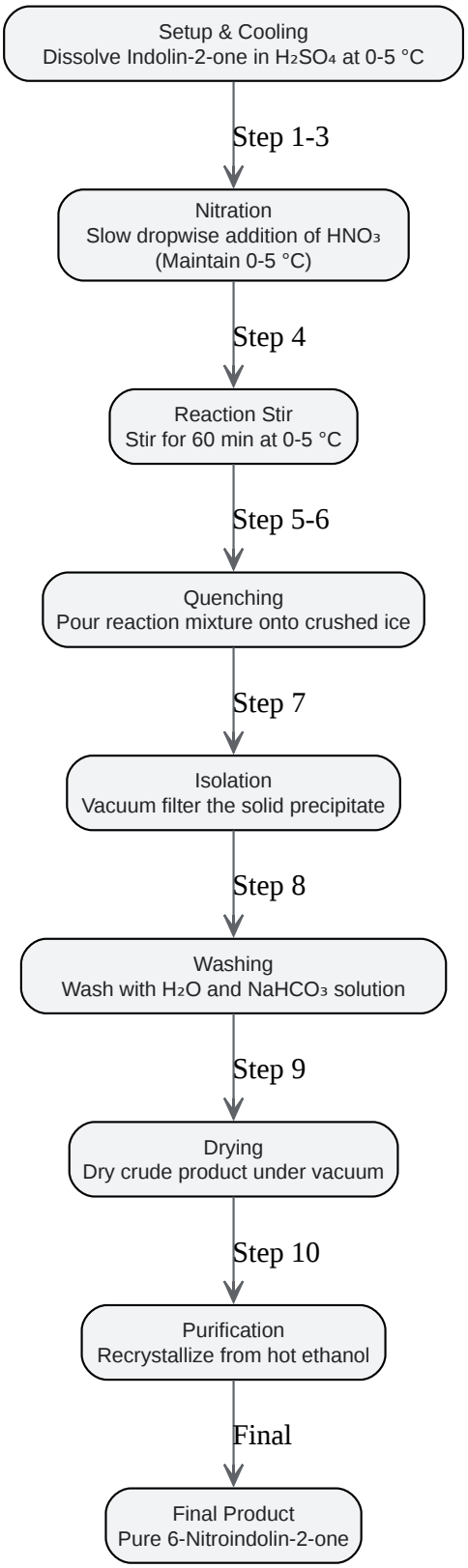

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Caption: Step-by-step workflow for the synthesis.

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- To cite this document: BenchChem. [Application Notes & Protocols: Laboratory Synthesis of 6-Nitroindolin-2-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1319271/docs#application-notes-protocols-laboratory-synthesis-of-6-nitroindolin-2-one]

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